

Benzyl-PEG7-acid structure and chemical formula

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Compound of Interest

Compound Name: **Benzyl-PEG7-acid**

Cat. No.: **B11934107**

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In-Depth Technical Guide to Benzyl-PEG7-acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, chemical properties, and common applications of **Benzyl-PEG7-acid**, a heterobifunctional linker widely utilized in bioconjugation and drug delivery systems.

Core Concepts: Structure and Properties

Benzyl-PEG7-acid is a polyethylene glycol (PEG) derivative containing a benzyl ether at one terminus and a carboxylic acid at the other. The benzyl group provides a stable, non-reactive terminus, while the seven repeating ethylene glycol units confer hydrophilicity, enhancing the solubility and pharmacokinetic properties of the conjugated molecule. The terminal carboxylic acid allows for covalent attachment to primary amines on biomolecules, such as proteins and peptides, through amide bond formation.

Chemical Structure and Formula

The systematic name for **Benzyl-PEG7-acid** is 2-(2-(2-(2-(2-(2-(2-(2-(2-(benzyloxy)ethoxy)ethoxy)ethoxy)ethoxy)ethoxy)ethoxy)acetic acid. Based on this, the definitive chemical structure and properties can be established.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Benzyl-PEG7-acid**.

Property	Value
Chemical Formula	C ₂₁ H ₃₄ O ₉
Molecular Weight	430.49 g/mol
CAS Number	Not definitively assigned

Experimental Protocols

The terminal carboxylic acid of **Benzyl-PEG7-acid** is typically activated using carbodiimide chemistry to facilitate conjugation to primary amines on biomolecules. The following is a detailed protocol for the conjugation of **Benzyl-PEG7-acid** to a generic protein using the EDC/NHS method.

Materials

- **Benzyl-PEG7-acid**
- Protein with available primary amines (e.g., Lysine residues)
- Activation Buffer: 0.1 M MES (2-(N-morpholino)ethanesulfonic acid), 0.5 M NaCl, pH 6.0
- Conjugation Buffer: Phosphate-buffered saline (PBS), pH 7.2-8.0
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride)
- Sulfo-NHS (N-hydroxysulfosuccinimide)
- Quenching Buffer: 1 M Tris-HCl, pH 8.5
- Desalting column

Procedure

- Reagent Preparation:

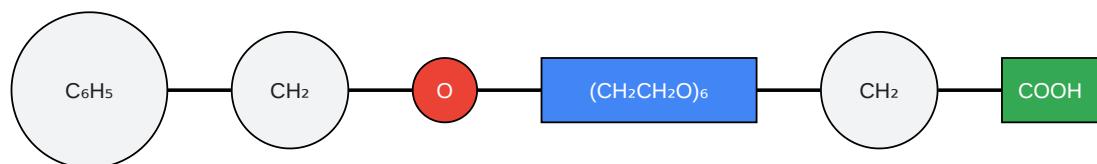
- Dissolve **Benzyl-PEG7-acid** in anhydrous DMSO or DMF to a stock concentration of 10-50 mM.
- Prepare a 10 mg/mL solution of EDC in Activation Buffer immediately before use.
- Prepare a 10 mg/mL solution of Sulfo-NHS in Activation Buffer immediately before use.
- Dissolve the protein to be conjugated in the Conjugation Buffer at a concentration of 1-10 mg/mL.

- Activation of **Benzyl-PEG7-acid**:
 - In a microcentrifuge tube, add a 10-50 fold molar excess of the **Benzyl-PEG7-acid** stock solution to the protein solution.
 - Add a 2-fold molar excess of EDC solution relative to the **Benzyl-PEG7-acid**.
 - Add a 5-fold molar excess of Sulfo-NHS solution relative to the **Benzyl-PEG7-acid**.
 - Incubate the reaction mixture at room temperature for 15-30 minutes with gentle mixing.
- Conjugation to Protein:
 - Add the activated **Benzyl-PEG7-acid** mixture to the protein solution.
 - Incubate the reaction for 1-2 hours at room temperature or overnight at 4°C with gentle stirring or rotation.
- Quenching the Reaction:
 - Add the Quenching Buffer to a final concentration of 10-50 mM.
 - Incubate for 15 minutes at room temperature to quench any unreacted NHS-ester.
- Purification of the Conjugate:
 - Remove excess reagents and byproducts by passing the reaction mixture through a desalting column equilibrated with PBS.

- Collect fractions containing the purified protein-PEG conjugate.

Visualizations

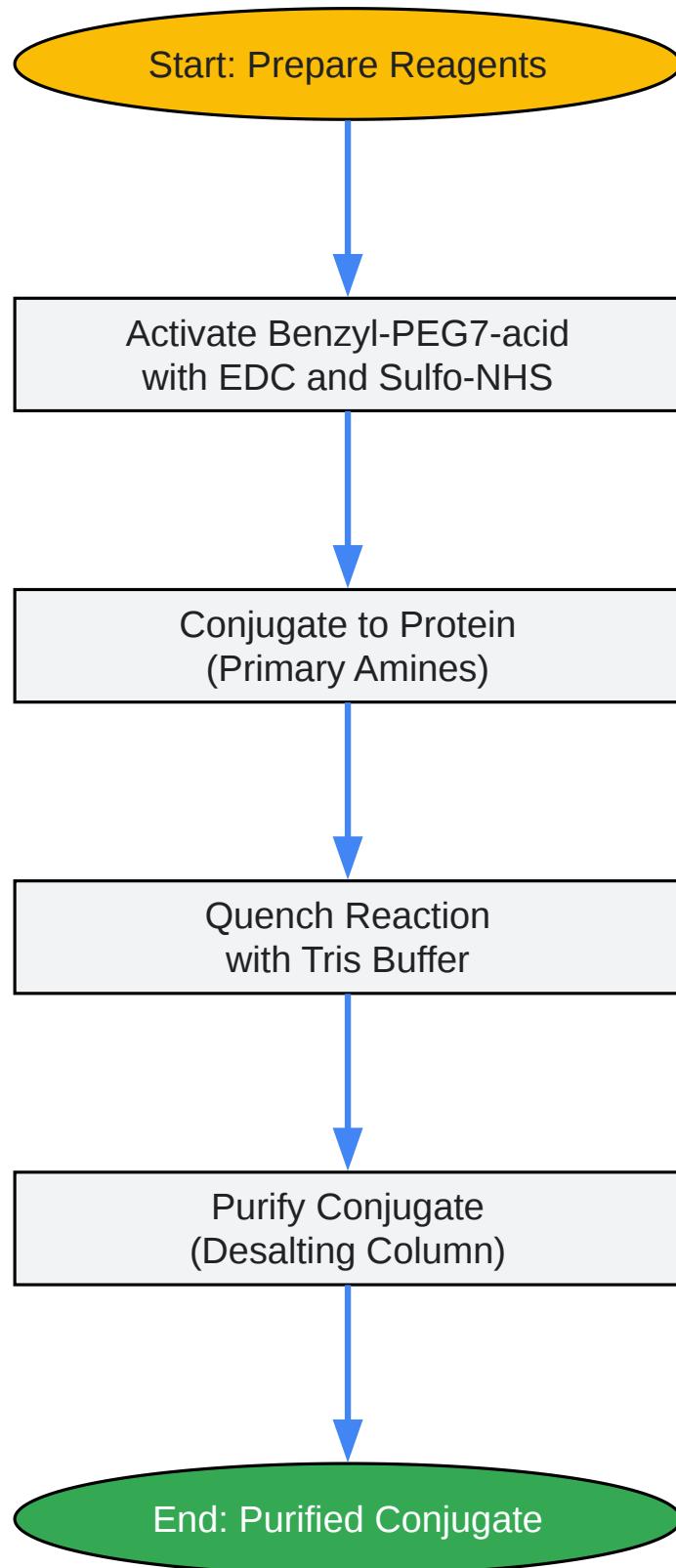
Chemical Structure of Benzyl-PEG7-acid



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Caption: Chemical Structure of **Benzyl-PEG7-acid**.

Experimental Workflow for Protein Conjugation



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Caption: EDC/NHS conjugation workflow.

- To cite this document: BenchChem. [Benzyl-PEG7-acid structure and chemical formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11934107#benzyl-peg7-acid-structure-and-chemical-formula\]](https://www.benchchem.com/product/b11934107#benzyl-peg7-acid-structure-and-chemical-formula)

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